Dimethomorph-d8 CAS number and molecular weight

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Compound of Interest

Compound Name:	*Dimethomorph-d8*
Cat. No.:	*B583906*

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In-Depth Technical Guide: Dimethomorph-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethomorph-d8**, a deuterated isotopologue of the fungicide Dimethomorph. The information presented herein is intended to support research and development activities by providing key physicochemical data, insights into its mechanism of action, and detailed experimental protocols.

Physicochemical Properties of **Dimethomorph-d8**

The following table summarizes the key quantitative data for **Dimethomorph-d8**.

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Property	Value	Citations
CAS Number	1346606-71-0	[1][2][3][4][5]
Molecular Formula	$C_{21}D_8H_{14}ClNO_4$	[1][3]
Molecular Weight	395.91 g/mol	[1][4]
Synonyms	Dimethomorph D8 (Morpholine D8)	[1][3]

Core Mechanism of Action

Dimethomorph is a systemic, morpholine fungicide specifically targeting Oomycetes, a class of destructive plant pathogens including species that cause downy mildew and late blight.[6][7][8] Its primary mode of action is the disruption of the fungal cell wall, a structure essential for maintaining cell integrity and growth.[6][9]

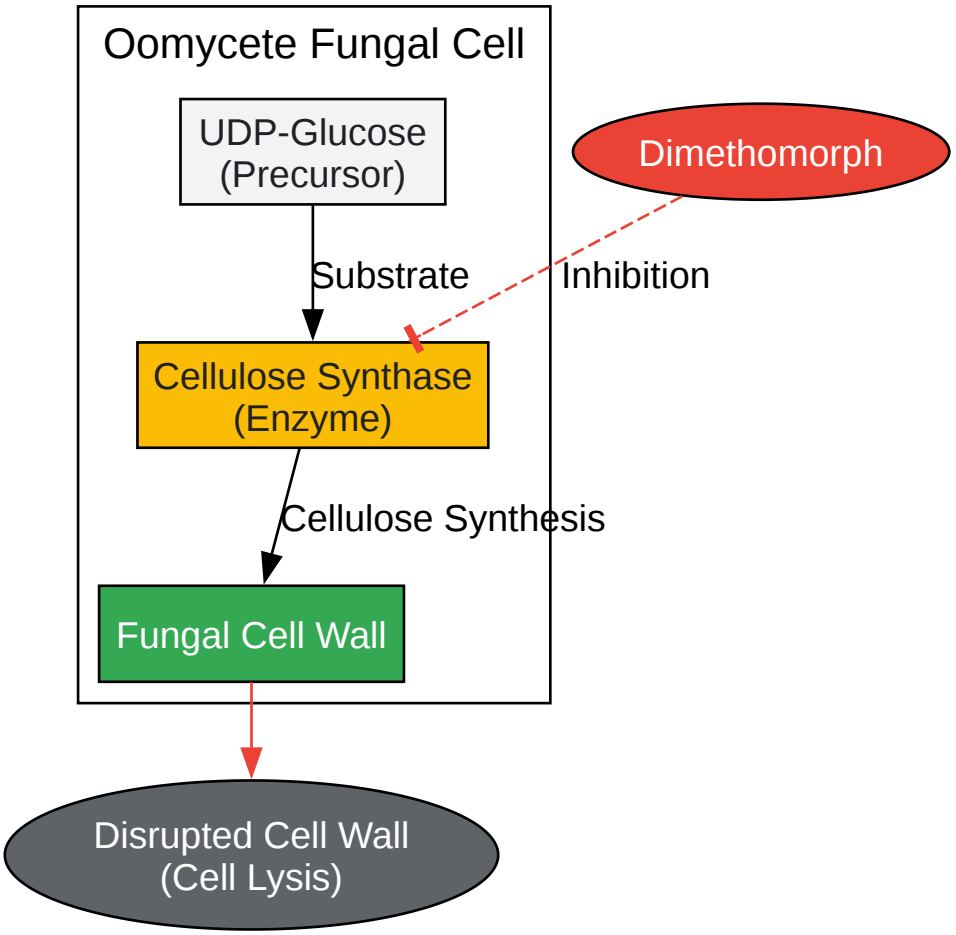
Dimethomorph exerts its fungicidal effect by inhibiting cellulose synthesis, a critical component of the Oomycete cell wall.[10][11] This inhibition disrupts the normal development of the cell wall, leading to cell lysis and ultimately, the death of the fungus.[8][10] The molecule exists as a mixture of (E) and (Z) isomers; however, only the Z-isomer is intrinsically active.[9] In practice, this distinction is often negligible due to the rapid interconversion of the isomers in the presence of light.[9]

Mode of Action Workflow

The following diagram illustrates the inhibitory effect of Dimethomorph on the fungal cell wall synthesis pathway.

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Dimethomorph Mode of Action



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Dimethomorph's inhibition of cellulose synthase.

Experimental Protocols

This section details methodologies for key experiments related to the study of Dimethomorph's activity.

In Vitro Mycelial Growth Inhibition Assay

This protocol is designed to determine the Minimum Inhibitory Concentration (MIC) of Dimethomorph against Oomycete pathogens.

Materials:

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- Dimethomorph (analytical grade)
- Appropriate culture medium (e.g., Glucose-Yeast extract agar)[4]
- Sterile multi-well plates (e.g., 6-well or 24-well)[4]
- Actively growing Oomycete cultures
- Sterile glass cannula or cork borer (5 mm diameter)[4]
- Incubator set to the optimal temperature for the target pathogen (e.g., 18°C)[4]

Procedure:

- Prepare a stock solution of Dimethomorph in a suitable solvent (e.g., ethanol).
- Autoclave the culture medium and allow it to cool to approximately 49°C.
- Add the Dimethomorph stock solution to the molten agar to achieve a range of final concentrations (e.g., 0.1, 1, 5, 10, 50, and 100 mg/L) and a solvent-only control.[4]
- Dispense the amended and control media into the wells of the sterile plates and allow them to solidify overnight.[4]
- Using a sterile cannula, excise a 5 mm plug of inoculum from the leading edge of an actively growing fungal culture.[4]
- Place the inoculum plug, mycelium-side down, in the center of the agar in each well.[4]
- Incubate the plates at the appropriate temperature in the dark.
- Measure the diameter of the fungal colony at regular intervals (e.g., 24, 48, 72 hours, and 6 days). The colony diameter is typically the average of two perpendicular measurements.[4]
- The MIC is defined as the lowest concentration of Dimethomorph that completely inhibits visible mycelial growth after the final incubation period.[4]

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Cellulose Synthesis Inhibition Assay (Adapted from ^{14}C-Glucose Incorporation)

This biochemical assay quantifies the direct impact of Dimethomorph on cellulose synthesis. The protocol is adapted from methodologies used for other cellulose synthesis inhibitors like Mandipropamid.[12]

Materials:

- Oomycete cysts/spores
- Liquid culture medium
- Dimethomorph
- D-(U-^{14}C)-glucose (radiolabeled)
- Scintillation counter and vials
- Washing buffers

Procedure:

- Germinate Oomycete cysts in liquid medium to form primary germ tubes (approximately 2 hours).[12]
- Introduce D-(U-^{14}C)-glucose to the culture along with varying concentrations of Dimethomorph and a control without the fungicide.
- Incubate the cultures for a defined period (e.g., 6 hours) to allow for the incorporation of the radiolabeled glucose into newly synthesized cell wall material.[12]
- Harvest the fungal material and wash thoroughly to remove unincorporated ^{14}C-glucose.
- Process the samples to isolate the cellulosic fraction of the cell wall.
- Quantify the amount of ^{14}C incorporated into the cellulose using a scintillation counter.

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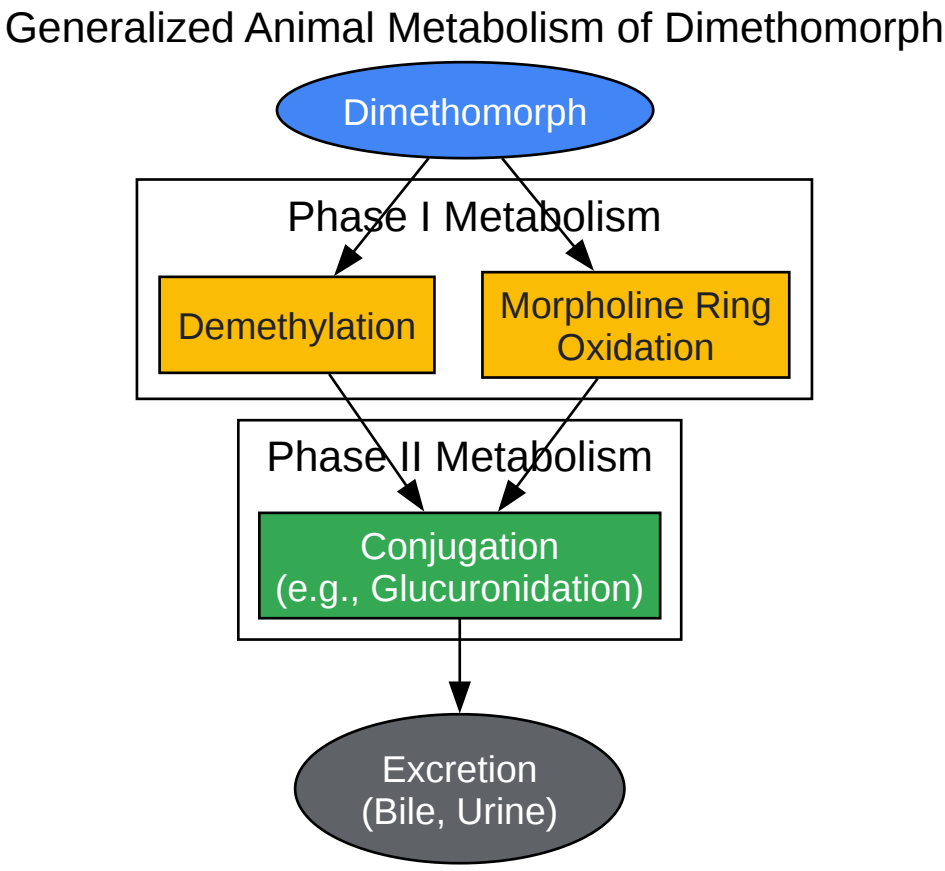
- A reduction in ^{14}C incorporation in the Dimethomorph-treated samples compared to the control indicates inhibition of cellulose synthesis.[12] The half-maximal inhibitory concentration (IC_{50}) can be calculated from a dose-response curve.[12]

Metabolic Pathways

In animal systems, Dimethomorph is extensively metabolized. The primary routes of biotransformation involve the demethylation of one of the dimethoxy groups on the phenyl ring and the oxidative degradation of the morpholine ring.[1][7] The resulting metabolites are often conjugated (e.g., with glucuronic acid) to facilitate excretion.[1]

Animal Metabolic Pathway

The following diagram provides a generalized overview of the metabolic fate of Dimethomorph in animals.



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Metabolic transformation of Dimethomorph.

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